

Personal protective equipment for handling N-Oleoyl glutamine

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Compound of Interest

Compound Name: *N-Oleoyl glutamine*

Cat. No.: B15579129

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Essential Safety and Handling of N-Oleoyl Glutamine

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **N-Oleoyl glutamine**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **N-Oleoyl glutamine**, the following personal protective equipment is recommended to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side-shields or chemical safety goggles. [1] [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat. [1] [2]
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust is generated, use a NIOSH-approved respirator. [1] [2] [4]

Operational Plan for Handling

Adherence to a standardized operational plan is critical for minimizing risks associated with handling **N-Oleoyl glutamine**.

Preparation and Engineering Controls:

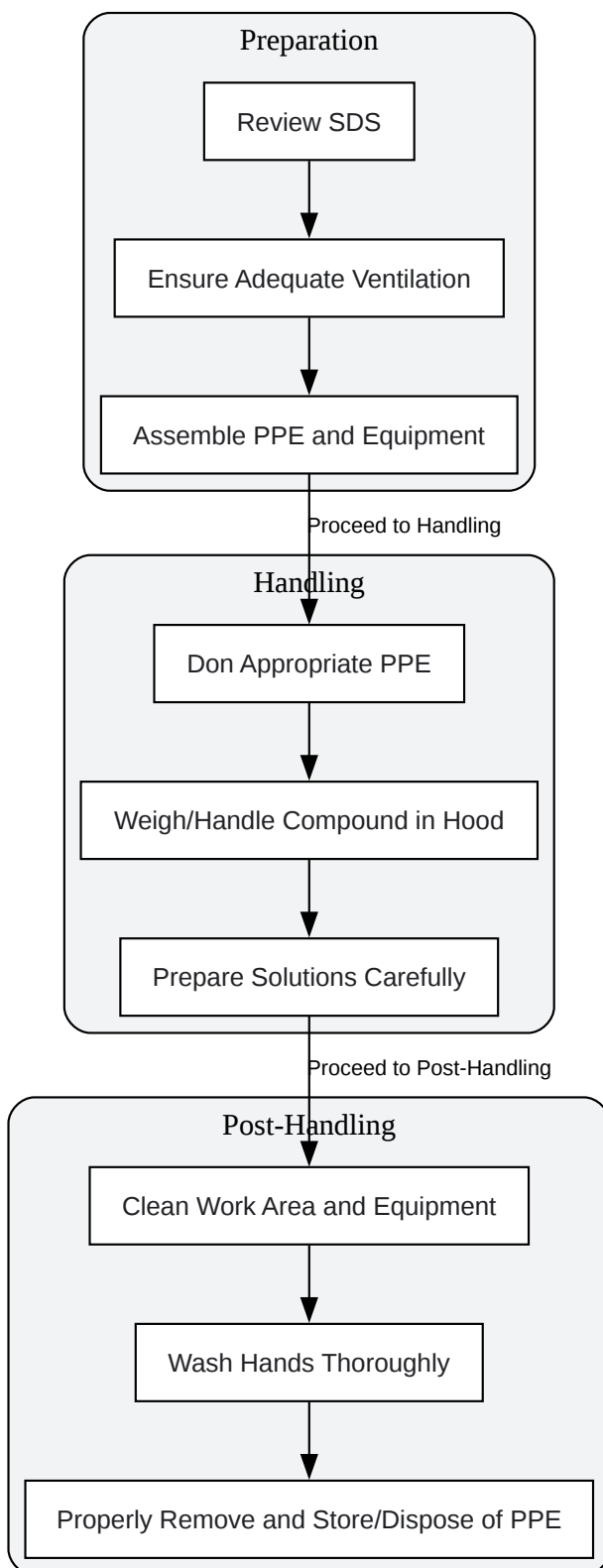
- Ensure a well-ventilated work area, such as a chemical fume hood, to minimize inhalation exposure.^{[1][2]}
- Before handling, read and understand the Safety Data Sheet (SDS).
- Assemble all necessary equipment and materials, including PPE, weighing instruments, and disposal containers.

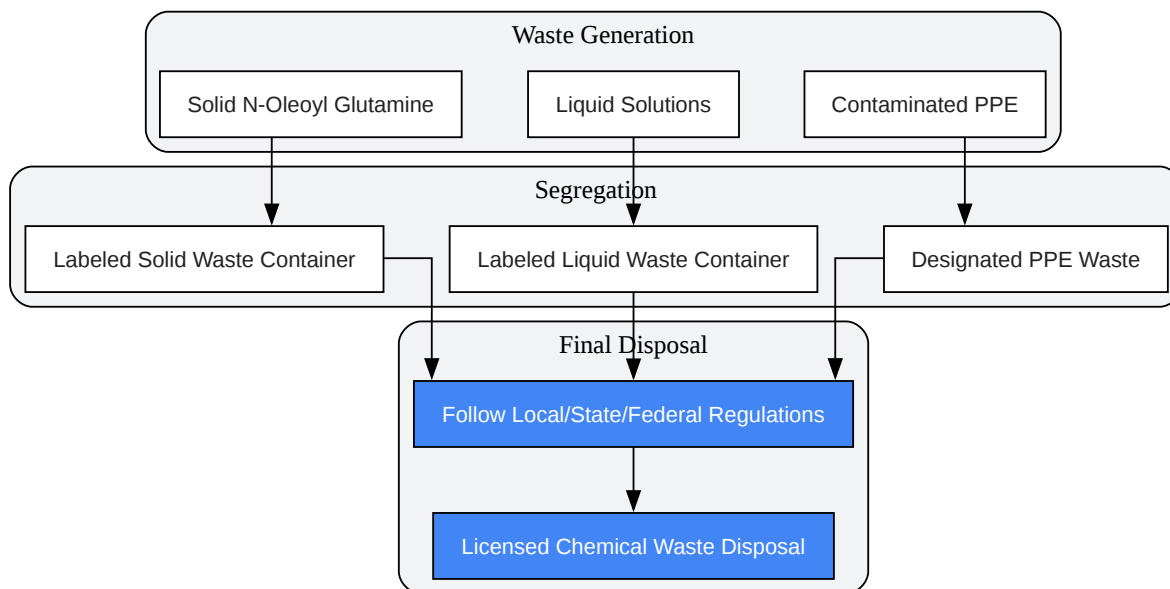
Handling the Compound:

- Don the appropriate PPE as specified in the table above.
- Handle the solid compound carefully to avoid generating dust.
- If weighing the powder, do so in a fume hood or a designated weighing enclosure.
- For creating solutions, add the solid to the solvent slowly to prevent splashing. **N-Oleoyl glutamine** is soluble in DMF and DMSO.

Post-Handling Procedures:

- After handling, wash hands thoroughly with soap and water.^[1]
- Clean all equipment and the work area to remove any residual chemical.
- Remove and properly store or dispose of PPE.





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